

An In-Depth Technical Guide to N,N-Dipropyltryptamine (DPT)

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Compound of Interest

Compound Name: *N,N-Dipropyltryptamine*

CAS No.: 61-52-9

Cat. No.: B1201923

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Introduction

N,N-Dipropyltryptamine, commonly known as DPT, is a synthetic psychedelic substance belonging to the tryptamine class.^[1] First synthesized in the mid-20th century, DPT is a structural analog of the endogenous neurotransmitter serotonin and the well-known psychedelic N,N-Dimethyltryptamine (DMT).^{[1][2]} Unlike DMT, DPT has not been found to occur naturally.^[1] It typically presents as a crystalline hydrochloride salt or an oily, crystalline freebase.^[1] This guide provides a comprehensive technical overview of DPT, detailing its chemical structure, physicochemical properties, synthesis, pharmacology, and analytical methodologies, intended for researchers, scientists, and professionals in drug development.

Chemical Structure and Physicochemical Properties

The molecular structure of DPT is characterized by a core indole ring, substituted at the third position with an ethylamine side chain. The terminal amine of this side chain is symmetrically disubstituted with two propyl groups. This N,N-disubstitution pattern is a defining feature of this class of tryptamines.

The formal IUPAC name for DPT is N-[2-(1H-indol-3-yl)ethyl]-N-propylpropan-1-amine.[2] Its chemical and physical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₂₄ N ₂	[1][2]
Molar Mass	244.38 g/mol	[1][2][3]
CAS Number	61-52-9	[1][2]
Melting Point	174.5–178 °C (hydrochloride salt)	[1][3]
Boiling Point	~387.4 °C (estimated)	[4]
Appearance	Crystalline solid (hydrochloride salt) or oily/crystalline liquid (freebase)	[1][4]
Solubility (HCl salt)	DMF: 11 mg/ml, DMSO: 14 mg/ml, Ethanol: 13 mg/ml, PBS (pH 7.2): 3 mg/ml	[5]

DPT reacts with Ehrlich's reagent to produce a violet color and with the Marquis reagent to yield a yellow color, which are presumptive chemical tests for indoles.[4]

Synthesis of N,N-Dipropyltryptamine

The synthesis of DPT is most commonly achieved through the N-alkylation of tryptamine. This process involves the introduction of two propyl groups onto the nitrogen atom of the primary amine of the tryptamine side chain. A representative synthetic protocol is detailed below.

Experimental Protocol: N,N-Dialkylation of Tryptamine

This protocol describes the synthesis of DPT from tryptamine and 1-iodopropane. The causality behind this experimental choice lies in the high reactivity of alkyl iodides as alkylating agents and the use of a non-nucleophilic base (diisopropylethylamine) to scavenge the HI produced during the reaction without competing in the alkylation.

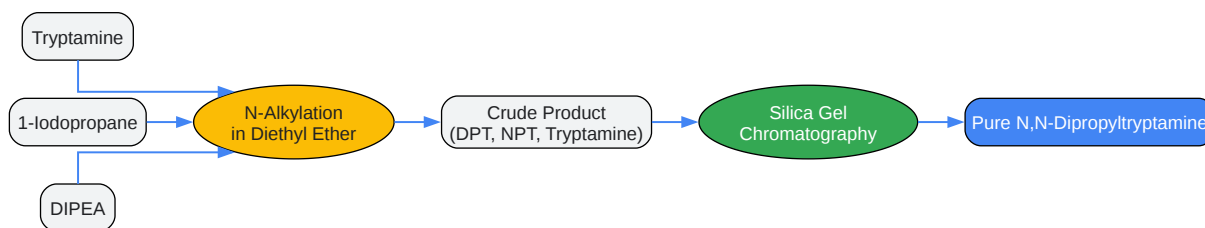
Materials:

- Tryptamine (1.6 g, 10 mmol)
- Diisopropylethylamine (DIPEA) (1.04 ml, 60 mmol)
- 1-Iodopropane (1.02 g, 0.6 ml, 60 mmol)
- Diethyl ether (60 ml)
- Silica gel for chromatography

Procedure:

- In a round-bottom flask, dissolve tryptamine (1.6 g, 10 mmol) and diisopropylethylamine (1.04 ml, 60 mmol) in diethyl ether (60 ml) at 0 °C with stirring.^[6]
- Add 1-iodopropane (1.02 g, 0.6 ml, 60 mmol) dropwise to the stirred solution over a period of 1 hour.^[6]
- Allow the reaction mixture to stir for 16 hours at room temperature.^[6]
- Filter the reaction mixture to remove the precipitated diisopropylethylammonium iodide salts.^[6]
- Evaporate the solvent from the filtrate under reduced pressure to yield a crude oil.^[6]
- The crude product, which may contain N-propyltryptamine and unreacted tryptamine, is purified by silica gel chromatography to afford pure **N,N-dipropyltryptamine**.^[6]

Self-Validation: The identity and purity of the synthesized DPT should be confirmed through analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) spectroscopy, and Infrared (IR) spectroscopy. The spectral data should be consistent with literature values for **N,N-dipropyltryptamine**.^{[2][6]} A yield of approximately 46% can be expected with this method.^[6]



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Caption: Synthetic workflow for **N,N-Dipropyltryptamine**.

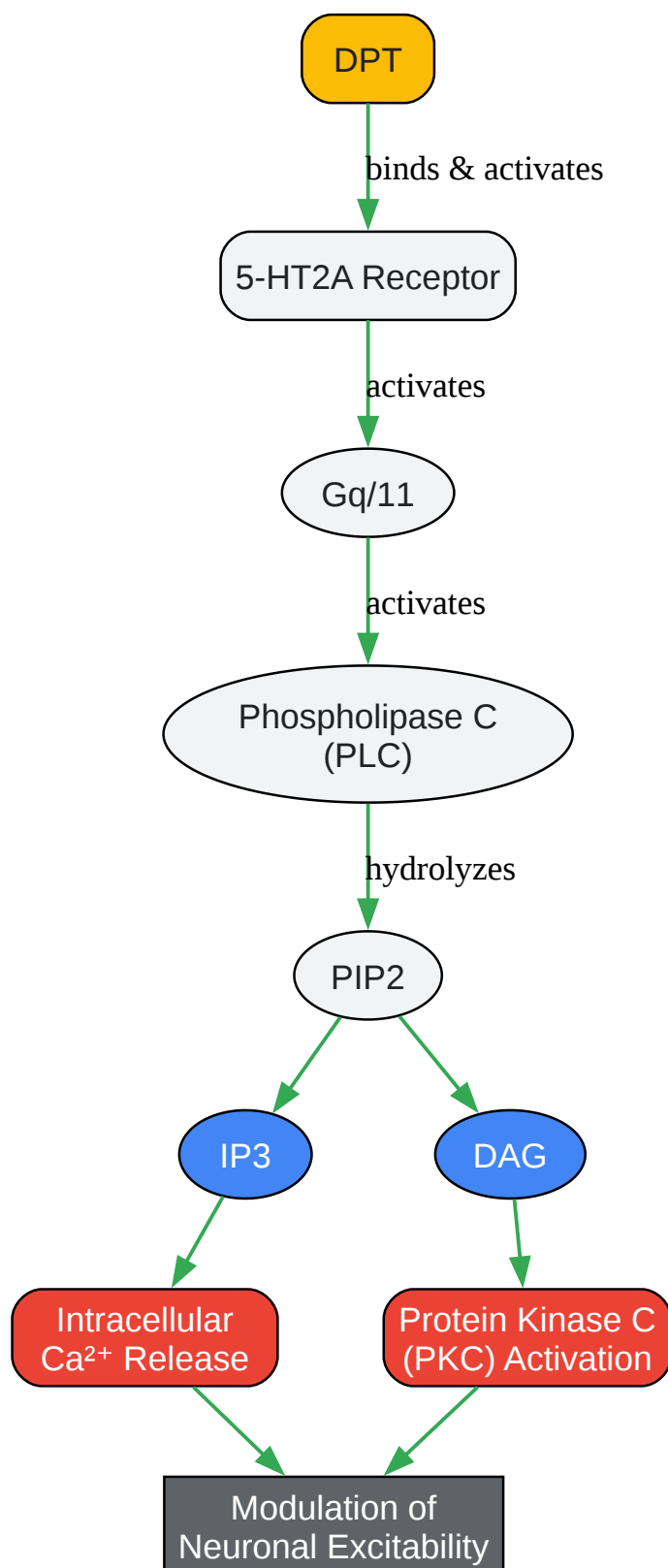
Pharmacology and Mechanism of Action

DPT's pharmacological effects are primarily mediated through its interaction with the serotonergic system. It acts as a serotonin receptor modulator, with notable activity as a 5-HT_{2A} receptor agonist.^[1] This interaction is believed to be the primary driver of its psychedelic effects.

Furthermore, studies have shown that DPT is a moderate affinity partial agonist at the human 5-HT_{1A} receptor.^[7] The interplay between its activity at both 5-HT_{2A} and 5-HT_{1A} receptors likely contributes to its unique psychoactive profile.^{[8][9][10]} In rodent models, the behavioral effects of DPT are significantly attenuated by 5-HT_{2A} antagonists, confirming the crucial role of this receptor.^{[8][9][10]} DPT also inhibits the re-uptake of dopamine, serotonin, and norepinephrine with IC₅₀ values of 23 µM, 2.9 µM, and 9.1 µM, respectively.^[5]

Signaling Pathway

As a 5-HT_{2A} receptor agonist, DPT initiates a downstream signaling cascade upon binding. The 5-HT_{2A} receptor is a Gq/11-coupled G-protein coupled receptor (GPCR). Activation of this receptor leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ stimulates the release of intracellular calcium, while DAG activates protein kinase C (PKC). This signaling cascade ultimately modulates neuronal excitability and plasticity.



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Caption: DPT's primary signaling pathway via 5-HT2A receptor activation.

Metabolism

The in-vivo metabolism of DPT has not been as extensively studied as that of its close analog, DMT. However, based on the metabolic pathways of other N,N-dialkylated tryptamines, several routes can be predicted.^{[11][12][13]} The primary routes of metabolism for tryptamines are oxidative deamination by monoamine oxidase (MAO), N-dealkylation, and hydroxylation of the indole ring.^{[11][12]} For DPT, N-dealkylation would lead to the formation of N-propyltryptamine (NPT) and subsequently tryptamine. Hydroxylation could occur at various positions on the indole ring, followed by conjugation for excretion.

Analytical Methods

The identification and quantification of DPT in biological and non-biological samples are crucial for forensic, clinical, and research purposes. Gas Chromatography-Mass Spectrometry (GC-MS) is a widely used and reliable method for the analysis of tryptamines.

Experimental Protocol: GC-MS Analysis of DPT

This protocol provides a general framework for the analysis of DPT. The choice of a non-polar capillary column is based on the volatility and polarity of DPT. Electron ionization is used for its ability to produce reproducible fragmentation patterns for library matching.

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)
- Capillary column (e.g., HP-5MS, 30 m x 0.25 mm, 0.25 µm film thickness)

Procedure:

- **Sample Preparation:** Dissolve a known amount of the sample in a suitable solvent (e.g., methanol, ethyl acetate). For biological matrices, a liquid-liquid or solid-phase extraction is necessary to isolate the analyte.
- **Injection:** Inject 1 µL of the prepared sample into the GC inlet, typically operated in splitless mode to enhance sensitivity.
- **Gas Chromatography:**

- Inlet Temperature: 250 °C
- Carrier Gas: Helium at a constant flow rate (e.g., 1 ml/min)
- Oven Temperature Program: Initial temperature of 100 °C, hold for 1 minute, then ramp to 280 °C at a rate of 20 °C/min, and hold for 5 minutes.
- Mass Spectrometry:
 - Ion Source Temperature: 230 °C
 - Quadrupole Temperature: 150 °C
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Scan Range: m/z 40-550

Self-Validation: The retention time of the analyte peak should match that of a certified DPT reference standard. The obtained mass spectrum should be compared with a library spectrum (e.g., NIST/Wiley) or the spectrum of the reference standard. Key fragment ions for DPT include those corresponding to the dipropylaminoethyl side chain.

Toxicology and Safety

The toxicological profile of DPT in humans is not well-documented in scientific literature. There is a report of an intoxication case involving a 19-year-old female, but detailed toxicological data from controlled studies are lacking.[8] As with other psychedelic tryptamines, acute side effects can include nausea, pupil dilation, and changes in perception, mood, and thought.[3] Due to its potent psychoactive effects and limited safety data, handling of DPT should be performed with appropriate personal protective equipment in a controlled laboratory setting.

Conclusion

N,N-Dipropyltryptamine is a potent synthetic tryptamine with a distinct pharmacological profile centered on its agonist activity at serotonin 5-HT_{2A} and 5-HT_{1A} receptors. Its synthesis is straightforward, and established analytical methods allow for its reliable identification. While its psychoactive effects are of interest to the research community, a comprehensive understanding

of its metabolism and toxicology in humans requires further investigation. This guide provides a foundational technical overview to support ongoing and future research into this compound.

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